

Comparative Toxicity Guide: Fluxapyroxad vs. Fluxapyroxad-N-desmethyl (M700F008)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fluxapyroxad-N-desmethyl*

CAS No.: 2056235-52-8

Cat. No.: B1436393

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Executive Strategic Overview

In the development of succinate dehydrogenase inhibitor (SDHI) fungicides, the stability of the amide bond is critical. Fluxapyroxad undergoes metabolic N-demethylation in mammalian systems to form M700F008 (**Fluxapyroxad-N-desmethyl**).^[1]

Core Conclusion: Regulatory bodies (EFSA, JMPR, EPA) have concluded that M700F008 possesses comparable toxicity to the parent compound. Consequently, the residue definition for risk assessment in animal commodities typically includes both the parent and M700F008 (expressed as parent equivalents).^[2]

- Primary Target Organs: Liver (hepatocellular hypertrophy) and Thyroid (secondary follicular hypertrophy).
- Genotoxicity: Both compounds are non-genotoxic.^{[2][3]}
- Risk Implication: The removal of the methyl group on the pyrazole ring does not significantly detoxify the molecule, necessitating its inclusion in the Total Radioactive Residue (TRR) for safety thresholds.

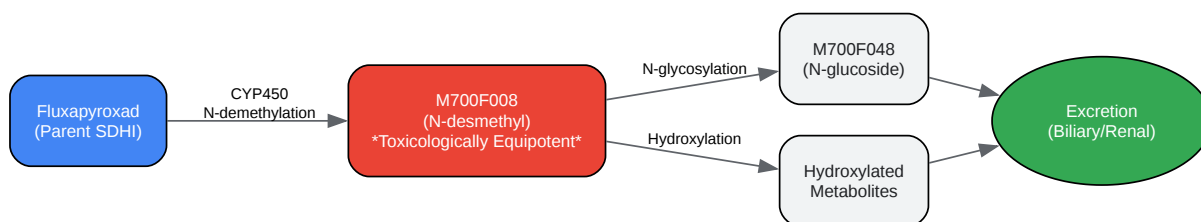
Chemical & Metabolic Context

The transformation from Parent to M700F008 is a Phase I metabolic reaction mediated by Cytochrome P450 enzymes (primarily in the liver).

- Parent: 3-(difluoromethyl)-1-methyl-N-(3',4',5'-trifluoro[1,1'-biphenyl]-2-yl)-1H-pyrazole-4-carboxamide
- Metabolite (M700F008): 3-(difluoromethyl)-N-(3',4',5'-trifluoro[1,1'-biphenyl]-2-yl)-1H-pyrazole-4-carboxamide[1][4][5]

Visualization: Metabolic Pathway & Fate

The following diagram illustrates the demethylation pathway and subsequent conjugation, highlighting the persistence of the toxicophore.



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Caption: Fluxapyroxad metabolism showing the formation of the equipotent M700F008 metabolite via N-demethylation.[1][3]

Comparative Toxicological Profile

The data below synthesizes findings from rat, mouse, and rabbit studies. The similarity in endpoints confirms the "toxicological equivalence" hypothesis.

Table 1: Quantitative Toxicity Comparison

Endpoint	Fluxapyroxad (Parent)	M700F008 (N-desmethyl)	Comparative Insight
Acute Oral LD50 (Rat)	> 2,000 mg/kg bw	> 2,000 mg/kg bw	Equipotent: Both are low acute toxicity (Category III/IV). [3]
Genotoxicity (Ames)	Negative	Negative	No mutagenic concern for either.
Target Organ (Rat)	Liver (Hypertrophy), Thyroid	Liver (Hypertrophy)	Same Mode of Action (MOA).
NOAEL (90-Day Rat)	~7.5 mg/kg bw/day	~7.5 - 10 mg/kg bw/day	Values are in the same order of magnitude.
Developmental Toxicity	NOAEL: 25 mg/kg (Rat)	Bridged to Parent Data	Metabolite does not present new teratogenic hazards. [2]

Mechanistic Analysis[\[6\]](#)[\[7\]](#)

- **Liver Effects:** Both compounds induce hepatocellular hypertrophy and increase liver weight. This is an adaptive response (enzyme induction) that can progress to toxicity at high doses.
- **Thyroid Effects:** In rats, the induction of hepatic UDP-glucuronosyltransferase (UDPGT) increases the clearance of thyroxine (T4). The pituitary responds by increasing TSH, leading to thyroid follicular hypertrophy. Note: This mechanism is generally considered rat-specific and less relevant to humans, but it dictates the NOAEL.

Experimental Protocols for Comparative Assessment

To validate the toxicity profile of M700F008 against the parent, two critical workflows are used. These protocols are designed to be self-validating—meaning they include internal controls that confirm the assay is working correctly.

Protocol A: In Vitro Metabolic Stability & Metabolite Confirmation

Purpose: To confirm the rate of M700F008 formation and ensure the test system (microsomes) mimics in vivo conditions.

Reagents:

- Pooled Rat Liver Microsomes (RLM) (20 mg/mL protein).
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Test Compounds: Fluxapyroxad (1 μ M) and Positive Control (e.g., Testosterone).

Step-by-Step Workflow:

- Pre-incubation: Mix 475 μ L of Phosphate Buffer (100 mM, pH 7.4) with 25 μ L RLM. Spiked with Fluxapyroxad (final conc 1 μ M). Incubate at 37°C for 5 mins.
 - Causality: Pre-warming ensures enzymes are at optimal kinetic temperature before reaction start.
- Initiation: Add 50 μ L of NADPH regenerating system.
 - Control: Run a parallel sample replacing NADPH with buffer (Minus-Cofactor Control) to rule out non-enzymatic degradation.
- Sampling: At T=0, 15, 30, and 60 mins, remove 50 μ L aliquots.
- Quenching: Immediately dispense into 150 μ L ice-cold Acetonitrile (containing Internal Standard).
 - Causality: Rapid protein precipitation stops metabolism instantly, preserving the T=x profile.
- Analysis: Centrifuge (4000g, 10 min) and analyze supernatant via LC-MS/MS (MRM mode). Monitor transition for Parent and M700F008.

Protocol B: 28-Day Repeated Dose Toxicity (Bridging Study)

Purpose: To experimentally verify if M700F008 deviates from the parent's toxicity profile (OECD 407).

Study Design:

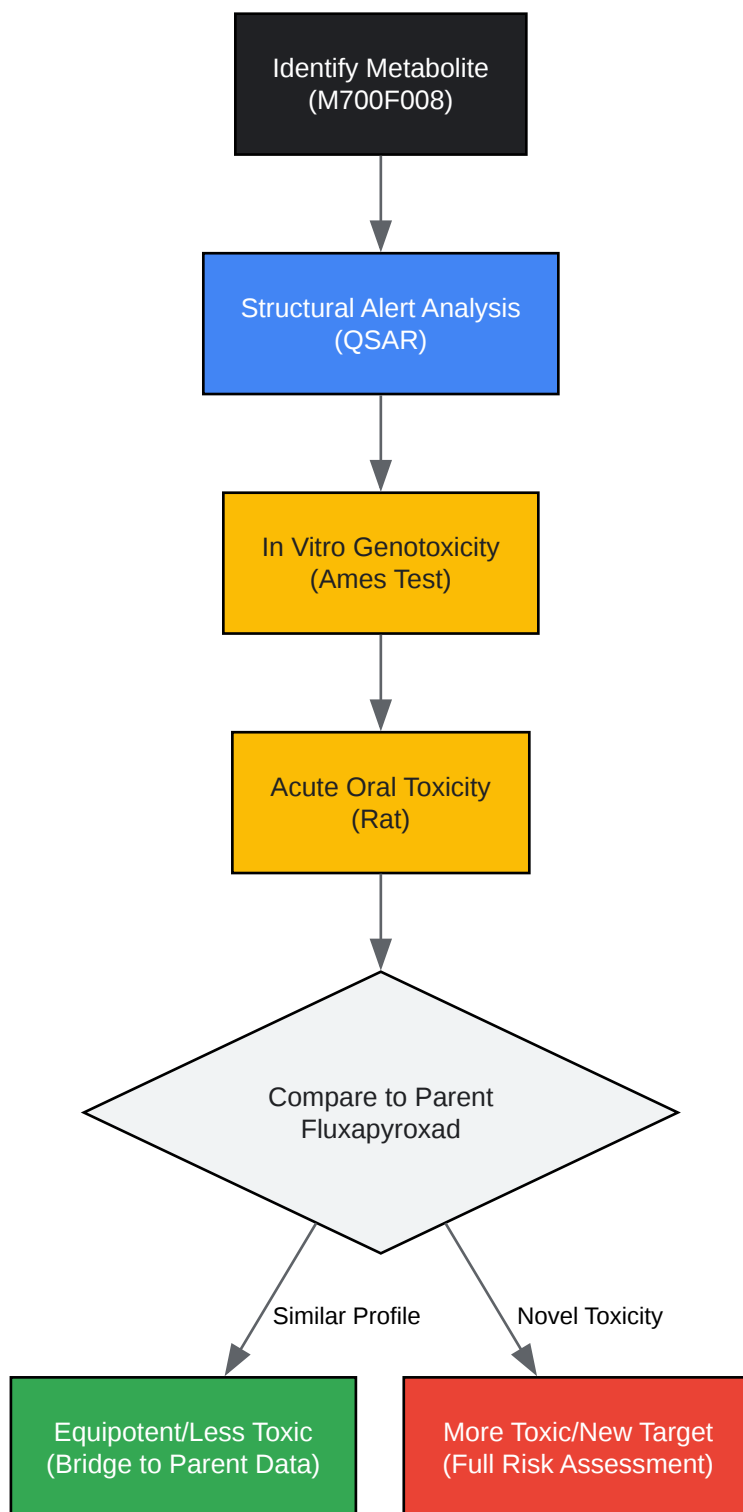
- Species: Wistar Rats (5/sex/group).
- Groups: Vehicle Control, Low Dose (Fluxapyroxad), High Dose (Fluxapyroxad), High Dose (M700F008).

Key Readouts & Validation:

- Clinical Chemistry (Day 29):
 - Measure ALT, AST, ALP (Liver damage markers).
 - Measure T3, T4, TSH (Thyroid axis).
 - Validation: If Parent High Dose does not show increased liver weight/enzymes, the dose was too low to challenge the system, invalidating the comparison.
- Histopathology:
 - Fix liver and thyroid in 10% neutral buffered formalin.
 - Score for Centrilobular Hypertrophy (Liver) and Follicular Cell Hypertrophy (Thyroid).
- Statistical Bridging:
 - Calculate the Margin of Exposure (MOE). If the NOAEL of M700F008 is the NOAEL of Fluxapyroxad, the metabolite is considered "no more toxic" than the parent.

Visualization: Toxicity Testing Logic

This decision tree illustrates how researchers determine if a separate risk assessment is needed for the metabolite.



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Caption: Decision tree for establishing toxicological equivalence between Fluxapyroxad and M700F008.

Regulatory Consensus & Reference Values

For drug development and residue tracking, the following values are the industry standard as established by JMPR and EFSA.

- ADI (Acceptable Daily Intake): 0–0.02 mg/kg bw (Based on Parent chronic rat study).[2]
- ARfD (Acute Reference Dose): 0.3 mg/kg bw (Based on developmental rabbit study).[2]
- Residue Definition (Animal): Sum of Fluxapyroxad + M700F008 (expressed as Fluxapyroxad).[2][4]

Why this matters: When analyzing animal tissues (meat, liver, fat), you cannot simply test for the parent. You must develop an analytical method (typically LC-MS/MS) that quantifies M700F008, converts its mass to parent equivalents (Molecular Weight Factor ~1.04), and sums them.

References

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